

# Unveiling the Properties of Biotin-PEG10-Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Biotin-PEG10-Acid

Cat. No.: B15544919

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This technical guide provides an in-depth analysis of the solubility and application of **Biotin-PEG10-Acid**, a key reagent for researchers, scientists, and professionals in drug development. This document outlines the molecule's solubility in various solvents, details experimental protocols for its use, and illustrates its mechanism of action in cellular uptake.

## Core Properties of Biotin-PEG10-Acid

**Biotin-PEG10-Acid** is a heterobifunctional linker composed of a biotin molecule and a carboxylic acid group, connected by a hydrophilic 10-unit polyethylene glycol (PEG) spacer. This PEG chain is instrumental in conferring favorable solubility properties to the molecule and any conjugate it forms, reducing aggregation and steric hindrance.<sup>[1]</sup>

## Physicochemical Characteristics

Property	Value
Molecular Formula	C <sub>33</sub> H <sub>61</sub> N <sub>3</sub> O <sub>14</sub> S
Molecular Weight	755.9 g/mol <sup>[2]</sup>
Appearance	White to off-white solid or semi-solid

## Solubility Profile

The inclusion of the hydrophilic PEG spacer significantly enhances the solubility of **Biotin-PEG10-Acid** in aqueous and many organic solvents.<sup>[2]</sup> While precise quantitative solubility data for **Biotin-PEG10-Acid** is not readily available in published literature, qualitative information from suppliers and data for structurally similar compounds provide a strong indication of its solubility characteristics.

## Qualitative Solubility

Solvent	Solubility
Water	Soluble <sup>[3]</sup> <sup>[4]</sup>
Aqueous Buffers (e.g., PBS)	Soluble <sup>[3]</sup>
Dimethyl Sulfoxide (DMSO)	Soluble <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup>
Dimethylformamide (DMF)	Soluble <sup>[3]</sup> <sup>[4]</sup> <sup>[5]</sup>
Chloroform	Soluble <sup>[3]</sup>
Methylene Chloride (DCM)	Soluble <sup>[3]</sup> <sup>[5]</sup>
Acetonitrile	Soluble <sup>[5]</sup>
Alcohols	Less Soluble <sup>[3]</sup>
Toluene	Less Soluble <sup>[3]</sup>
Ether	Not Soluble <sup>[3]</sup>

## Quantitative Solubility of a Structurally Similar Compound

A technical data sheet for a related long-chain PEGylated biotin compound, Biotin PEG Thiol, indicates a solubility of 10 mg/mL in water, chloroform, and DMSO.<sup>[6]</sup> This provides a reasonable estimate for the solubility of **Biotin-PEG10-Acid**.

## Experimental Protocols

### Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a reliable technique for determining the thermodynamic solubility of a compound.<sup>[7][8]</sup>

Materials:

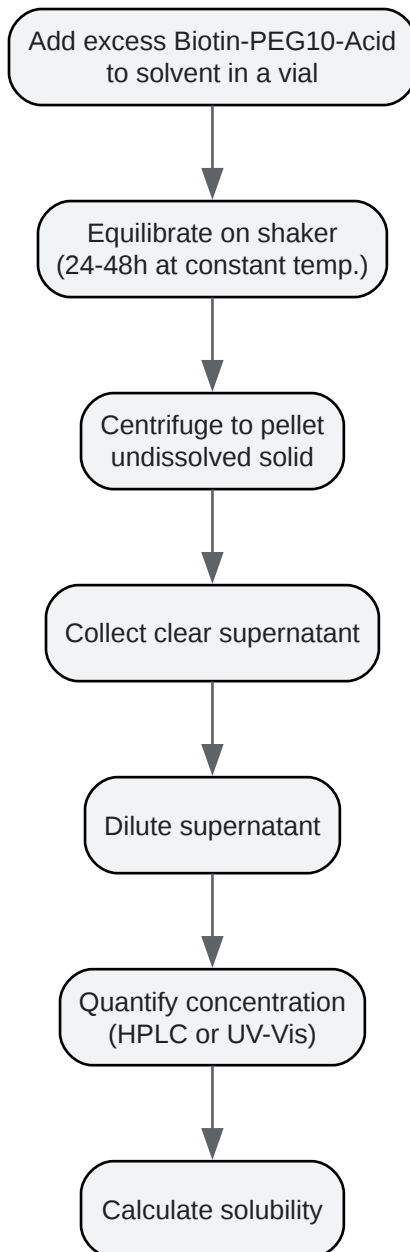
- **Biotin-PEG10-Acid**
- Solvent of choice (e.g., deionized water, PBS pH 7.4)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification

Procedure:

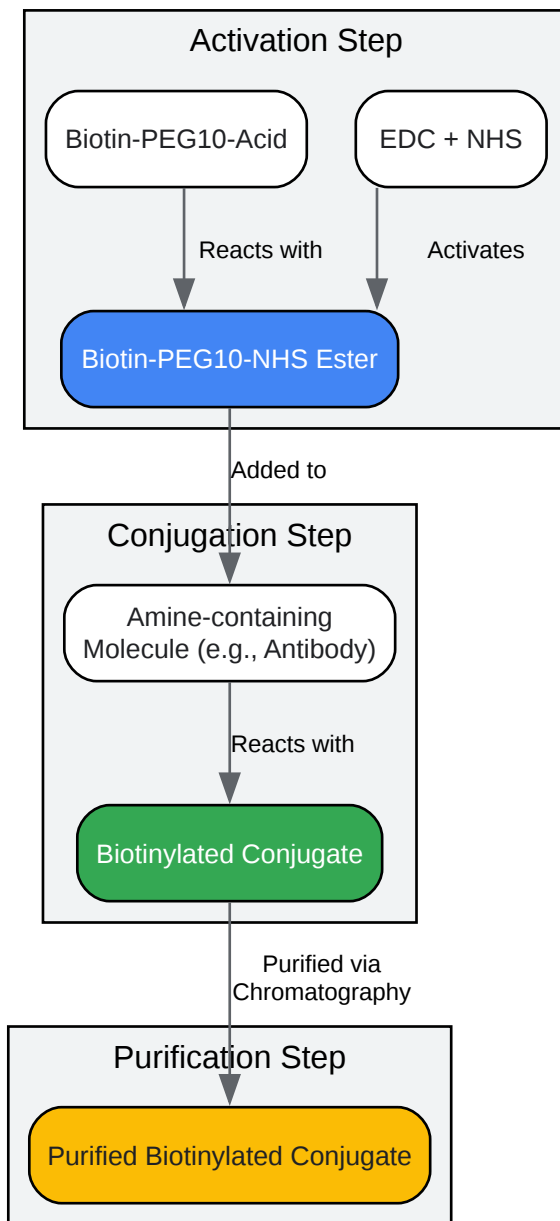
- Add an excess amount of **Biotin-PEG10-Acid** to a vial containing a known volume of the solvent.
- Tightly cap the vial and place it on an orbital shaker at a constant temperature (e.g., 25°C).
- Shake the mixture for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, centrifuge the suspension to pellet the undissolved solid.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the supernatant with the solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **Biotin-PEG10-Acid** in the diluted supernatant using a calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the solubility of the compound in the chosen solvent.

## Experimental Workflow for Solubility Determination

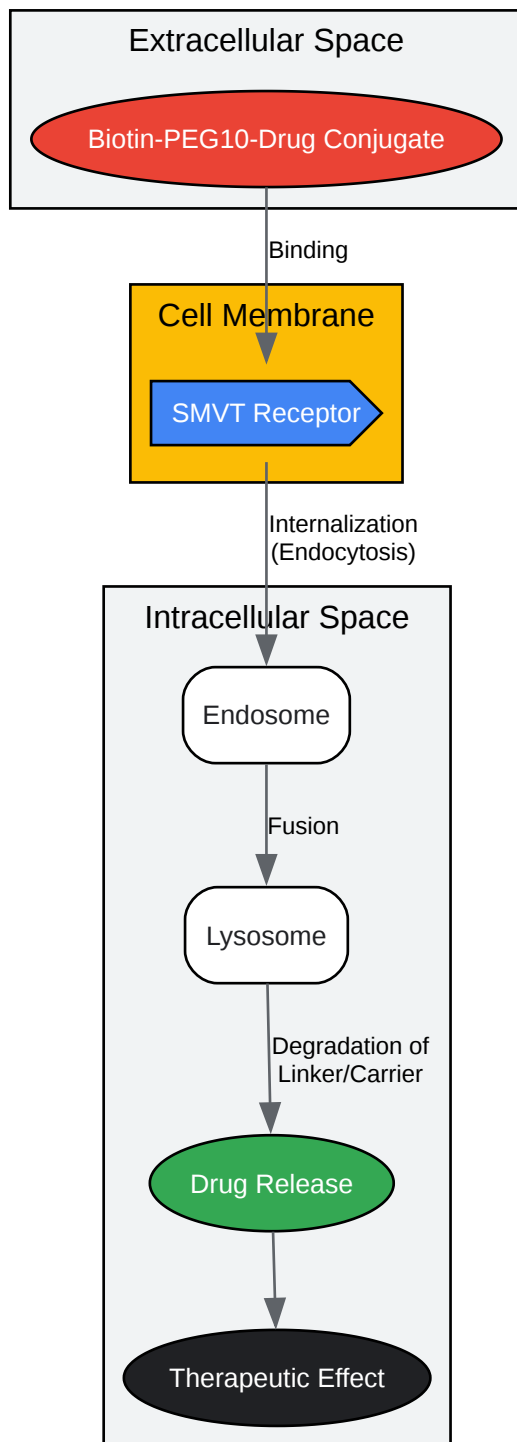
## Workflow for Shake-Flask Solubility Determination



## Amine Coupling Bioconjugation Workflow



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## References

- 1. precisepeg.com [precisepeg.com]
- 2. Biotin-PEG10-Acid | BroadPharm [broadpharm.com]
- 3. creativepegworks.com [creativepegworks.com]
- 4. Biotin-PEG4-acid, 721431-18-1 | BroadPharm [broadpharm.com]
- 5. Biotin-PEG4-acid - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 6. nanocs.net [nanocs.net]
- 7. enamine.net [enamine.net]
- 8. bioassaysys.com [bioassaysys.com]
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